

Acetyl Angiotensinogen (1-14), Porcine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acetyl Angiotensinogen (1-14), porcine*

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This technical guide provides an in-depth overview of **Acetyl Angiotensinogen (1-14), porcine**, a key synthetic peptide for researchers in cardiovascular science and drug development. This document outlines its biochemical properties, its role within the Renin-Angiotensin System (RAS), detailed experimental protocols for its application, and visualizations of relevant biological pathways and experimental workflows.

Core Concepts: Understanding Acetyl Angiotensinogen (1-14), Porcine

Acetyl Angiotensinogen (1-14), porcine, is a synthetic, N-terminally acetylated form of the first 14 amino acids of porcine angiotensinogen.[1][2] Angiotensinogen is the primary substrate for renin, an enzyme that initiates the critical blood pressure-regulating cascade known as the Renin-Angiotensin System (RAS).[3][4] The acetylation of the N-terminus enhances the peptide's stability by increasing its resistance to degradation by aminopeptidases, making it a reliable substrate for in vitro studies.

This peptide serves as a crucial tool for studying the kinetics of renin and for screening potential renin inhibitors, which are a class of drugs used to treat hypertension.[3] Its sequence is Asp-Arg-Val-Tyr-Ile-His-Pro-Phe-His-Leu-Val-Ile-His-Thr.

Quantitative Data Summary

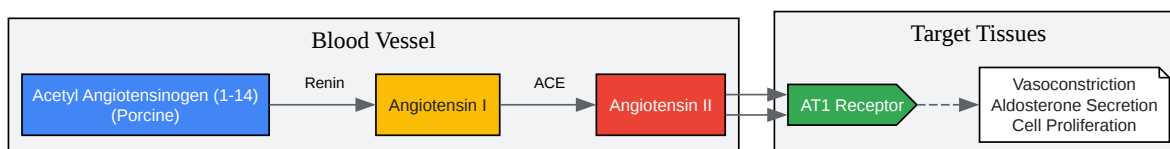
The following tables summarize the key quantitative data for **Acetyl Angiotensinogen (1-14), porcine**.

Property	Value	Source
Molecular Weight	~1801.05 g/mol	
Purity (HPLC)	>99%	[5]
Form	Lyophilized powder	---
Appearance	White to off-white solid	---
Solubility	Soluble in water	---

Storage Condition	Shelf Life	Source
Lyophilized at -20°C (desiccated)	36 months	[5]
In solution at -20°C	1 month	[5]

Signaling Pathway: The Renin-Angiotensin System (RAS)

Acetyl Angiotensinogen (1-14), porcine, is the initial substrate in the Renin-Angiotensin System. The cleavage of this peptide by renin is the rate-limiting step of this entire cascade. The following diagram illustrates the classical RAS pathway.



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The Renin-Angiotensin System (RAS) signaling cascade.

Experimental Protocols and Workflows

Acetyl Angiotensinogen (1-14), porcine, is primarily utilized in in vitro renin activity assays and for screening potential renin inhibitors. The general principle involves incubating the peptide with a source of renin and measuring the production of Angiotensin I.

General Renin Activity Assay Protocol

This protocol provides a general framework for measuring renin activity. Specific concentrations and incubation times may require optimization depending on the experimental setup.

Materials:

- **Acetyl Angiotensinogen (1-14), porcine**
- Recombinant Renin or biological sample containing renin (e.g., plasma)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4, with 100 mM NaCl)
- Stop Solution (e.g., 1 M HCl)
- Angiotensin I detection kit (e.g., ELISA or RIA) or LC-MS/MS setup

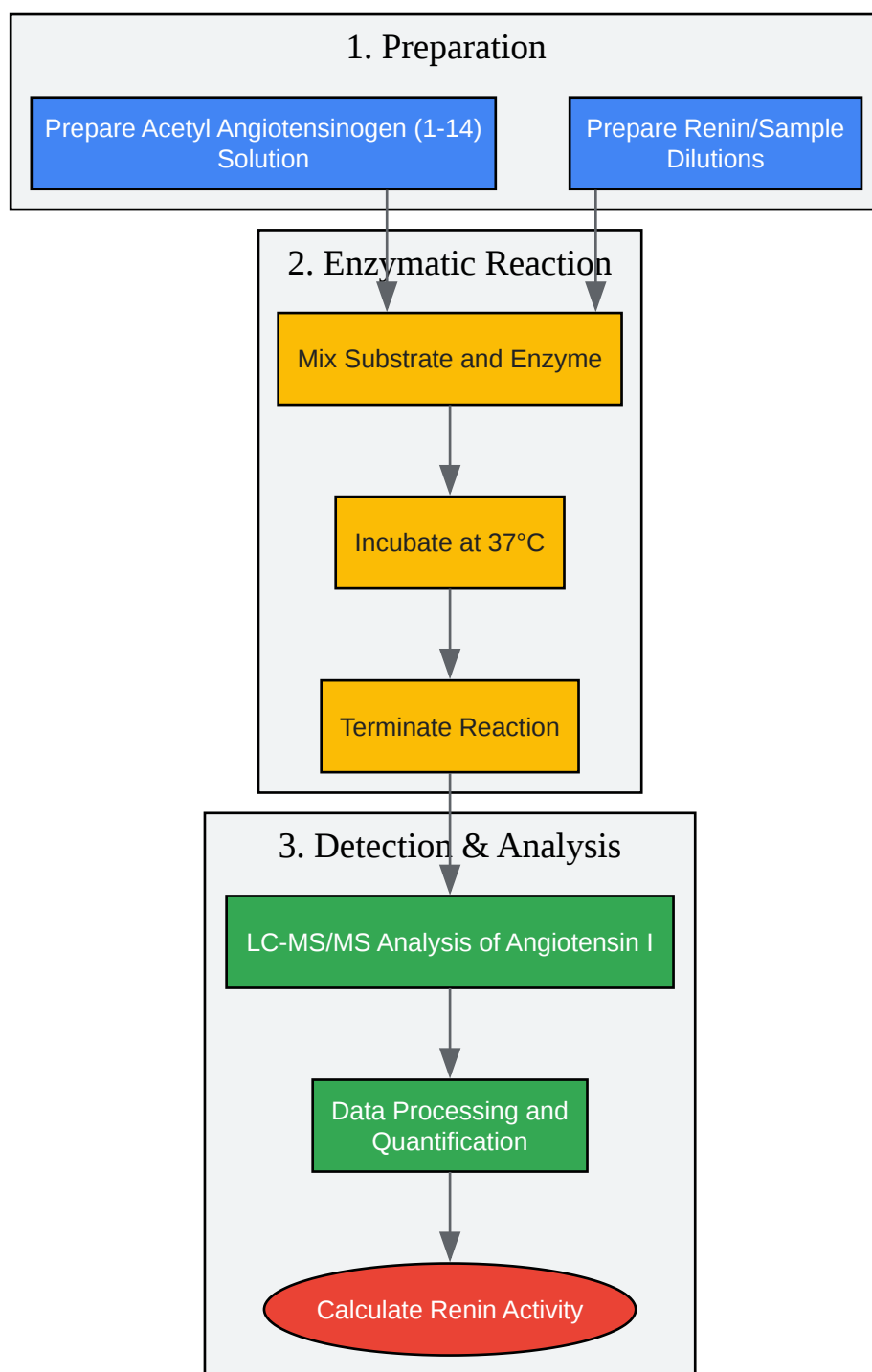
Methodology:

- **Substrate Preparation:** Dissolve **Acetyl Angiotensinogen (1-14), porcine**, in the assay buffer to a final concentration of 10-50 μ M.
- **Enzyme/Sample Preparation:** Prepare serial dilutions of the renin standard or the biological sample in the assay buffer.
- **Reaction Initiation:** In a microplate, add 50 μ L of the substrate solution to 50 μ L of the enzyme/sample solution.

- Incubation: Incubate the plate at 37°C for a defined period (e.g., 1-2 hours). The incubation time should be within the linear range of the reaction.
- Reaction Termination: Stop the reaction by adding 10 µL of the stop solution.
- Detection: Quantify the amount of Angiotensin I produced using a suitable detection method.
- Data Analysis: Calculate the renin activity based on the amount of Angiotensin I generated per unit of time.

Experimental Workflow for Renin Activity Assay

The following diagram illustrates a typical workflow for a renin activity assay using **Acetyl Angiotensinogen (1-14), porcine**, with subsequent detection of Angiotensin I by LC-MS/MS.



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Workflow for a renin activity assay with LC-MS/MS detection.

Renin Inhibitor Screening Assay

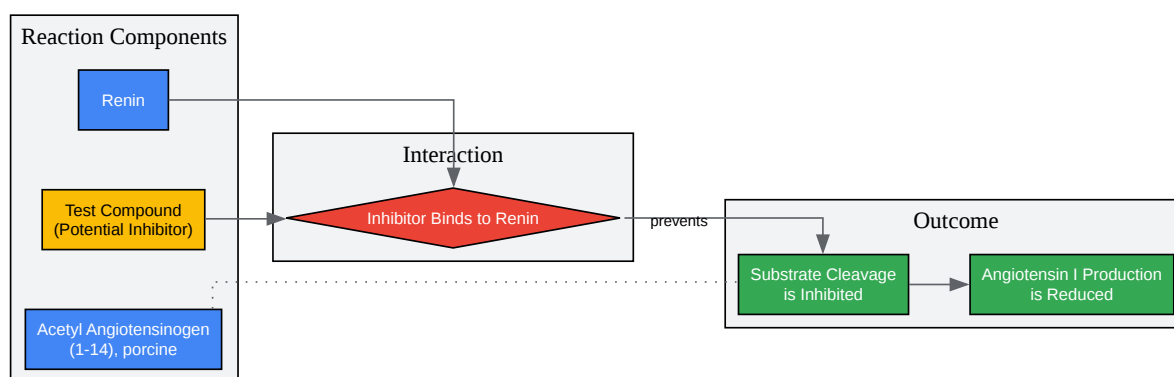
This protocol can be adapted to screen for potential renin inhibitors.

Methodology:

- Follow the general renin activity assay protocol as described above.
- Prior to adding the enzyme, pre-incubate the enzyme with various concentrations of the potential inhibitor for 15-30 minutes at 37°C.
- Initiate the reaction by adding the substrate.
- Measure the production of Angiotensin I and compare it to a control reaction without the inhibitor.
- Calculate the half-maximal inhibitory concentration (IC₅₀) of the compound.

Logical Relationship for Inhibitor Screening

The following diagram illustrates the logical relationship in a renin inhibitor screening experiment.



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Logical flow of a renin inhibitor screening assay.

Conclusion

Acetyl Angiotensinogen (1-14), porcine, is an indispensable tool for researchers investigating the Renin-Angiotensin System. Its stability and well-defined sequence provide a reliable substrate for studying renin kinetics and for the discovery and characterization of novel antihypertensive drugs. The protocols and diagrams provided in this guide are intended to facilitate the effective use of this peptide in a research setting.

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